

Thermal and chemical stability of 2,2'-Oxybis(n,n-diethylethanamine)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,2'-Oxybis(n,n-diethylethanamine)

Cat. No.: B1595663

[Get Quote](#)

Technical Support Center: 2,2'-Oxybis(n,n-diethylethanamine)

This technical support center provides guidance on the thermal and chemical stability of **2,2'-Oxybis(n,n-diethylethanamine)**. The information is intended for researchers, scientists, and drug development professionals.

Disclaimer: Limited experimental data is publicly available for **2,2'-Oxybis(n,n-diethylethanamine)**. Much of the information provided below is based on data for the closely related and structurally similar compound, Bis(2-dimethylaminoethyl) ether (also known as 2,2'-Oxybis(N,N-dimethylethanamine)). Users should treat this information as a guide and conduct their own stability assessments for their specific experimental conditions.

Frequently Asked Questions (FAQs)

Q1: What are the known thermal stability properties of **2,2'-Oxybis(n,n-diethylethanamine)**?

A1: While specific data for the diethyl- derivative is limited, the dimethyl- analog, Bis(2-dimethylaminoethyl) ether, is a combustible liquid.^[1] It has a boiling point of approximately 188-189°C.^{[2][3]} Strong heating should be avoided as it can lead to the formation of explosive mixtures with air, particularly on intense heating.^[1]

Q2: How does **2,2'-Oxybis(n,n-diethylethanamine)** react with common laboratory reagents?

A2: Based on its amine structure and data for the dimethyl analog, **2,2'-Oxybis(n,n-diethylethanamine)** is expected to act as a base and react exothermically with acids.[4] Violent reactions are possible with strong oxidizing agents, mineral acids, sodium hypochlorite, and peroxides.[1] It may also form explosive peroxides upon exposure to air.[4]

Q3: What are the recommended storage conditions for this compound?

A3: The compound should be stored in a tightly closed container in a well-ventilated place, away from heat, sparks, open flames, and hot surfaces.[1] It should be kept in a dark place, sealed in a dry environment at room temperature.[3] Storage away from strong bases and amines is also recommended.[5]

Q4: Is **2,2'-Oxybis(n,n-diethylethanamine)** compatible with common solvents?

A4: The dimethyl analog is miscible with water.[4] While specific compatibility data with a wide range of organic solvents is not readily available, its structure suggests it is likely soluble in many common organic solvents. However, compatibility should be verified for each specific solvent and application.

Q5: What are the primary hazards associated with handling this compound?

A5: Based on data for the dimethyl analog, this compound is harmful if swallowed or inhaled and toxic in contact with skin.[1] It can cause severe skin burns and eye damage.[1] It is a combustible liquid.[1] Appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection, should be worn.[1] Work should be conducted in a well-ventilated area or under a fume hood.[1]

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Discoloration of the compound (yellowing)	Exposure to air and/or light, leading to potential peroxide formation or other degradation.	Store the compound under an inert atmosphere (e.g., nitrogen or argon), in a dark, tightly sealed container. If discoloration is observed, it may indicate degradation, and the purity should be re-assessed before use.
Unexpected exotherm or pressure buildup during a reaction	Reaction with an incompatible material such as a strong acid, oxidizing agent, or peroxide.	Immediately cool the reaction vessel if safe to do so. Ensure proper quenching procedures are in place. Always review the compatibility of all reagents before starting an experiment. Consider adding the amine to the acidic or oxidizing solution slowly and with cooling.
Inconsistent experimental results	Degradation of the compound due to improper storage or handling.	Verify the purity of the compound using an appropriate analytical technique (e.g., NMR, GC-MS). Ensure that the compound has been stored correctly and handled to minimize exposure to air and moisture.
Precipitate formation when mixing with other reagents	Salt formation with acidic compounds or poor solubility in the chosen solvent system.	If mixing with an acidic compound, the resulting salt may have different solubility properties. If solubility is an issue, consider using a different solvent or a co-solvent.

Data Presentation

Table 1: Physical and Thermal Properties of Bis(2-dimethylaminoethyl) ether

Property	Value	Reference
Molecular Weight	160.26 g/mol	[2]
Boiling Point	188 - 189 °C	[2][3]
Flash Point	63 - 79.4 °C (Open cup)	[2][4]
Density	0.841 g/cm ³ at 25 °C	[1]
Vapor Pressure	0.748 mm Hg at 25 °C (est.)	[4]
Solubility in Water	Miscible	[4]

Table 2: Chemical Stability and Reactivity of Bis(2-dimethylaminoethyl) ether

Condition/Reagent	Reactivity/Hazard	Reference
Air	May form explosive peroxides upon exposure.	[4]
Strong Heating	Forms explosive mixtures with air on intense heating.	[1]
Strong Oxidizing Agents	Violent reactions possible.	[1]
Mineral Acids	Violent reactions possible; reacts exothermically.	[1][4]
Organic Acids	Incompatible.	[1]
Sodium Hypochlorite	Violent reactions possible.	[1]
Peroxides	Violent reactions possible.	[1]
Metals	Corrodes metal.	[1]

Experimental Protocols

Protocol 1: General Procedure for Assessing Thermal Stability (e.g., using Differential Scanning Calorimetry - DSC)

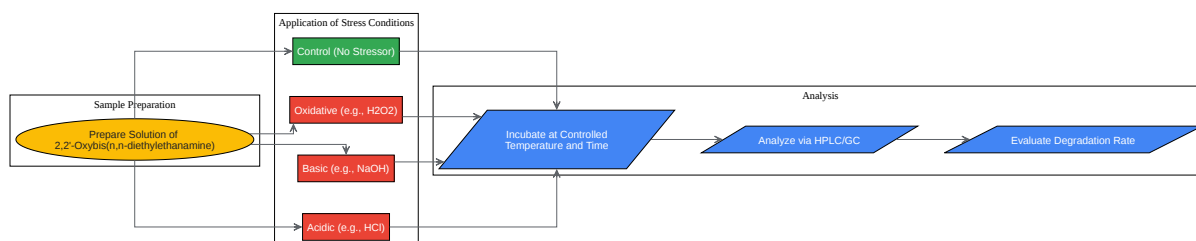
- Sample Preparation: Accurately weigh a small amount of **2,2'-Oxybis(n,n-diethylethanamine)** (typically 1-5 mg) into a hermetically sealed aluminum DSC pan.
- Instrument Setup:
 - Place the sample pan and an empty reference pan into the DSC cell.
 - Set the starting temperature below the expected decomposition temperature (e.g., 30 °C).
 - Set the heating rate (e.g., 10 °C/min).
 - Set the final temperature to a point beyond the expected decomposition (e.g., 400 °C).
 - Purge the DSC cell with an inert gas (e.g., nitrogen) at a constant flow rate.
- Data Acquisition: Initiate the heating program and record the heat flow as a function of temperature.
- Data Analysis: Analyze the resulting thermogram to identify the onset of any exothermic or endothermic events, which may indicate decomposition. The onset temperature of a significant exothermic event is often taken as the decomposition temperature.

Protocol 2: General Procedure for Assessing Chemical Stability in a Solvent

- Solution Preparation: Prepare a solution of **2,2'-Oxybis(n,n-diethylethanamine)** of a known concentration in the solvent of interest.
- Stress Conditions:
 - Acidic/Basic Conditions: Add a known amount of a standard acid (e.g., 0.1 M HCl) or base (e.g., 0.1 M NaOH) to the solution.
 - Oxidative Conditions: Add a controlled amount of an oxidizing agent (e.g., 3% H₂O₂).
 - Control Sample: Maintain a sample of the solution without any added stressor.

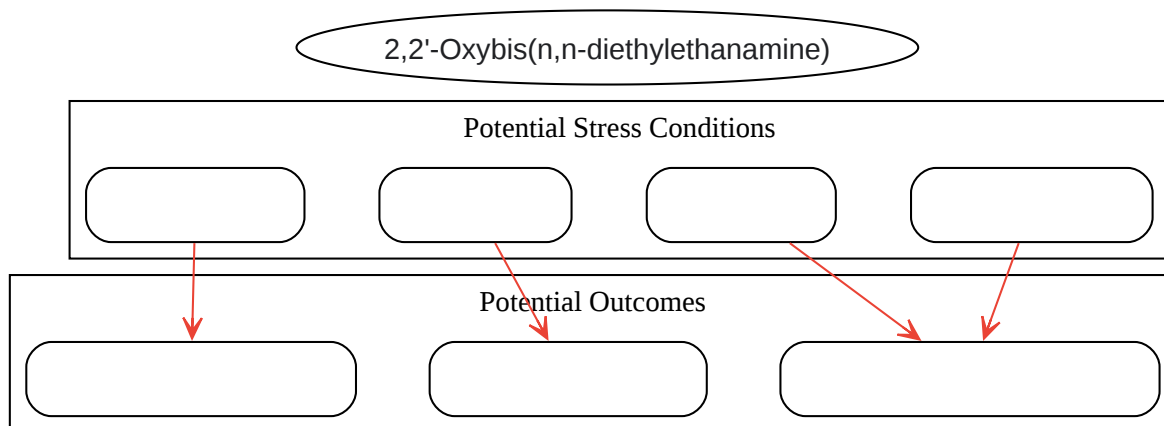
- Incubation: Store the stressed samples and the control sample under controlled temperature and light conditions for a defined period.
- Time-Point Analysis: At specified time intervals, withdraw an aliquot from each sample.
- Analysis: Analyze the aliquots using a suitable analytical method (e.g., HPLC, GC) to quantify the amount of the parent compound remaining and to identify any degradation products.
- Data Evaluation: Plot the concentration of the parent compound versus time to determine the degradation rate under each condition.

Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for Chemical Stability Testing.



[Click to download full resolution via product page](#)

Caption: Potential Degradation Pathways.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. sigmaaldrich.com [sigmaaldrich.com]
- 2. Bis(dimethylaminoethyl) ether | C₈H₂₀N₂O | CID 18204 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2,2'-Oxybis(N,N-dimethyl)ethanamin | 3033-62-3 [m.chemicalbook.com]
- 4. echemi.com [echemi.com]
- 5. multimedia.3m.com [multimedia.3m.com]
- To cite this document: BenchChem. [Thermal and chemical stability of 2,2'-Oxybis(n,n-diethylethanamine)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1595663#thermal-and-chemical-stability-of-2-2-oxybis-n-n-diethylethanamine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com